

An In-depth Technical Guide to Cesium 1-carbacloso-dodecaborate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium 1-carba-closo-dodecaborate, occasionally referred to by the designation DTTO, cesium salt, is a boron cluster compound with the chemical formula Cs[CB11H12]. This salt is characterized by the presence of the highly stable 1-carba-closo-dodecaborate anion, [CB11H12]. This anion is a three-dimensional aromatic system, contributing to its remarkable chemical and thermal stability.[1][2] The unique properties of carborane cages, including their hydrophobicity, low toxicity, and high boron content, have made them attractive moieties in the field of medicinal chemistry, particularly in the development of new therapeutic agents.[3][4] This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of cesium 1-carba-closo-dodecaborate.

Chemical Properties

Cesium 1-carba-closo-dodecaborate is a white powder. Its defining feature is the exceptional stability of the carbadodecaborate anion, which is known to be weakly coordinating, possessing low nucleophilicity, and exhibiting resistance to both oxidation and hydrolysis.[5]

Quantitative Data Summary



Property	Value	References
CAS Number	12539-26-3	[6]
Molecular Formula	CH12B11Cs	[6]
Molecular Weight	275.93 g/mol	[6]
Appearance	White powder	[6]
Melting Point	High thermal stability; a phenyl derivative melts at >360 °C. The parent compound's melting point is not explicitly stated but is expected to be high.	[7]
Solubility	No specific quantitative data is available. The related cesium dodecaborate has low solubility in water and good solubility in ethers.	[8]
Crystal Structure	Trigonal	[9]

Experimental Protocols Synthesis of Cesium 1-carba-closo-dodecaborate

The synthesis of cesium 1-carba-closo-dodecaborate typically involves a two-step process: first, the synthesis of the 1-carba-closo-dodecaborate anion, [CB₁₁H₁₂]⁻, followed by its precipitation as a cesium salt. Several methods for the synthesis of the carborane anion have been reported, with recent advancements focusing on more scalable and cost-effective routes. [10][11][12]

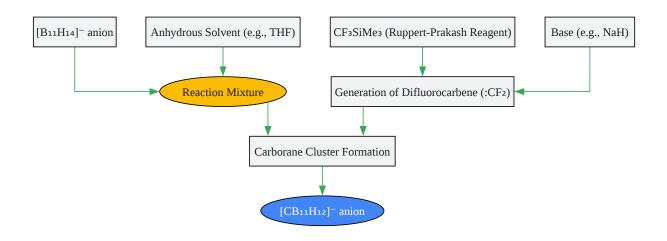
A. Synthesis of the 1-carba-closo-dodecaborate Anion ([CB11H12]⁻)

A novel and cost-effective method proceeds from the [B₁₁H₁₄]⁻ anion, which can be synthesized from common laboratory reagents.[10][11] A recent scalable synthesis reports the



reaction of the [B₁₁H₁₄]⁻ anion with difluorocarbene, generated from the Ruppert-Prakash reagent (CF₃SiMe₃), to form the [CB₁₁H₁₂]⁻ anion in high yield.[12]

Experimental Workflow for [CB11H12] - Synthesis



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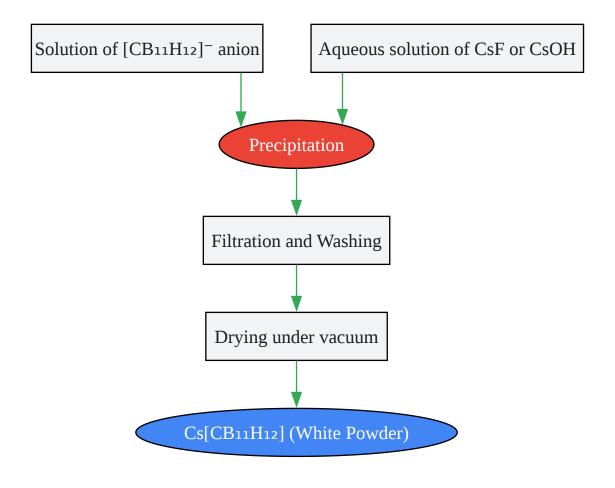
Caption: Synthesis of the $[CB_{11}H_{12}]^-$ anion.

B. Precipitation of the Cesium Salt (Cs[CB11H12])

The synthesized [CB₁₁H₁₂]⁻ anion, typically as a more soluble salt (e.g., sodium or lithium), is then converted to the cesium salt via a salt metathesis reaction. This is achieved by adding a soluble cesium salt, such as cesium fluoride (CsF) or cesium hydroxide (CsOH), to a solution of the carbadodecaborate anion.[2][7] The less soluble cesium 1-carba-closo-dodecaborate then precipitates and can be isolated by filtration.

Experimental Workflow for Cesium Salt Precipitation





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Caption: Precipitation of Cesium 1-carba-closo-dodecaborate.

Biological Activity and Drug Development Potential

While specific biological data for cesium 1-carba-closo-dodecaborate is limited, the broader class of carboranes has garnered significant interest in medicinal chemistry.[3][4]

General Applications of Carboranes in Drug Development:

- Boron Neutron Capture Therapy (BNCT): Carboranes are rich in boron-10, which has a high neutron capture cross-section. This property makes them ideal candidates for BNCT, a targeted radiation therapy for cancer.[3][4]
- Pharmacophore Scaffolding: The icosahedral structure of carboranes provides a rigid, threedimensional scaffold that can be functionalized to create novel drug candidates. Their hydrophobic nature can enhance interactions with biological targets.[13]



• Improved Pharmacokinetics: The high stability of the carborane cage can impart metabolic resistance to drug molecules, potentially improving their in vivo stability and bioavailability.[4]

It is important to note that while carboranes are generally considered to have low toxicity, cesium salts as a class have been reported to have potential reproductive and acute oral toxicity.[14] Therefore, any potential therapeutic application of cesium 1-carba-closo-dodecaborate would require thorough toxicological evaluation.

Currently, there are no specific signaling pathways identified in the literature that are directly modulated by cesium 1-carba-closo-dodecaborate. Research in this area is still nascent, and future studies are needed to elucidate any specific biological activities of this compound.

Conclusion

Cesium 1-carba-closo-dodecaborate is a highly stable boron cluster compound with potential, yet largely unexplored, applications in materials science and medicinal chemistry. Its synthesis has become more accessible with recent advancements. While the general properties of carboranes suggest intriguing possibilities for drug development, a significant lack of specific biological and toxicological data for cesium 1-carba-closo-dodecaborate necessitates further investigation to validate its potential in therapeutic applications. This guide serves as a foundational resource for researchers interested in exploring the chemistry and potential applications of this unique compound.

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